

The Crucial Cut: A Technical Guide to Lysosomal Enzymes in ADC Payload Release

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid-propionylamino-Val-Cit-OH

Cat. No.: B12415193

[Get Quote](#)

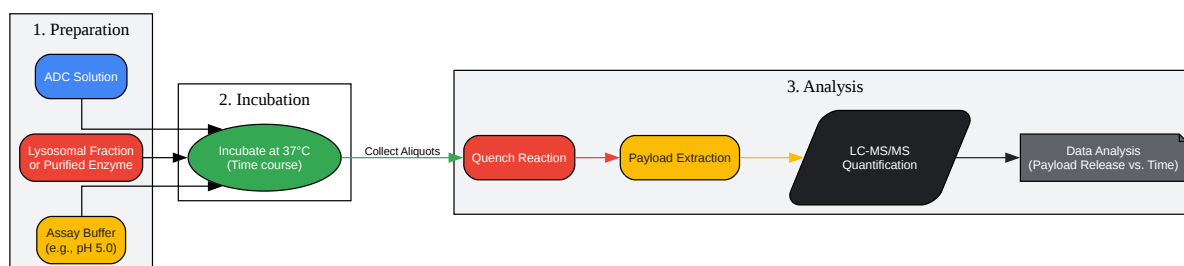
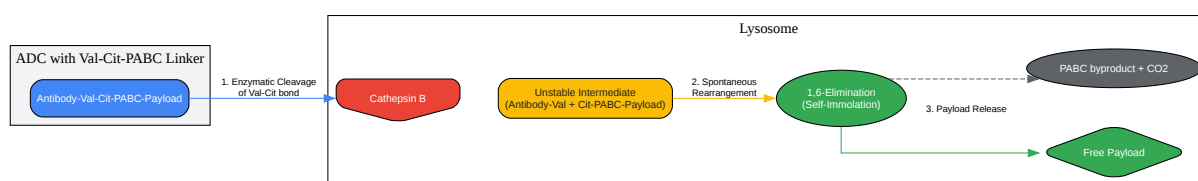
For Researchers, Scientists, and Drug Development Professionals

Introduction

Antibody-Drug Conjugates (ADCs) represent a powerful and targeted therapeutic modality in oncology. Their efficacy hinges on the precise delivery of a cytotoxic payload to cancer cells via a monoclonal antibody, followed by the efficient release of this payload to induce cell death. A critical step in this process for many ADCs is the proteolytic degradation of the linker within the lysosome, a cellular organelle rich in hydrolytic enzymes. This technical guide provides an in-depth exploration of the role of lysosomal enzymes in ADC payload release, detailing the key enzymes involved, the linker technologies they target, quantitative data on their activity, and comprehensive experimental protocols for their study.

The Journey to the Lysosome: ADC Internalization and Trafficking

The journey of an ADC from extracellular space to the lysosome is a multi-step process that is crucial for its therapeutic action.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [The Crucial Cut: A Technical Guide to Lysosomal Enzymes in ADC Payload Release]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12415193#lysosomal-enzymes-in-adc-payload-release>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com